

Application Note: Methods for Measuring Rusfertide Efficacy in Cell Culture

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Compound of Interest

Compound Name: *Rusfertide*

Cat. No.: *B8819294*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed protocols and methodologies for assessing the in vitro efficacy of **Rusfertide**, a hepcidin mimetic peptide. The described assays are designed to quantify the key cellular effects of **Rusfertide**, including target engagement, functional impact on iron homeostasis, and downstream effects on disease-relevant cell proliferation.

Introduction

Rusfertide (also known as PTG-300) is an investigational therapeutic peptide that mimics the function of hepcidin, the master regulator of iron homeostasis.[1][2][3] Hepcidin controls systemic iron levels by binding to the cellular iron exporter, ferroportin (FPN).[4] This binding induces the internalization and subsequent degradation of ferroportin, effectively trapping iron within cells and reducing iron availability in the plasma.[5]

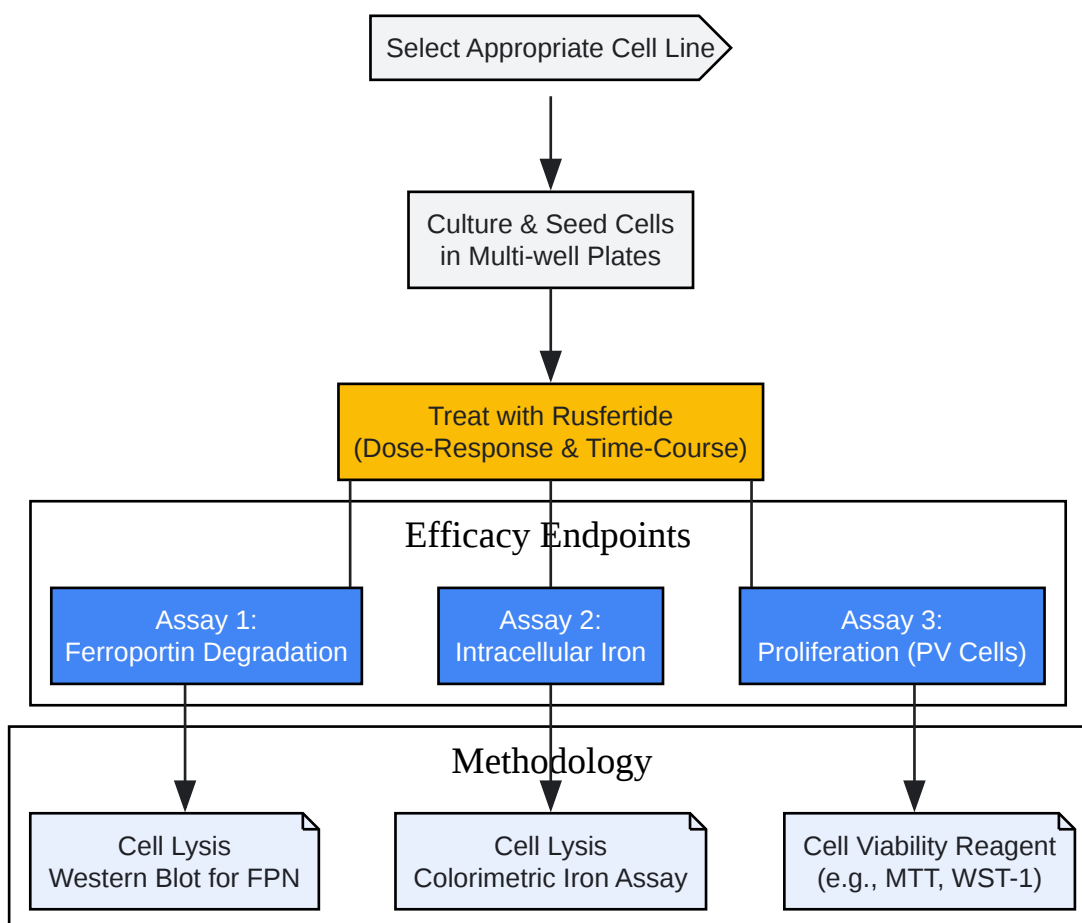
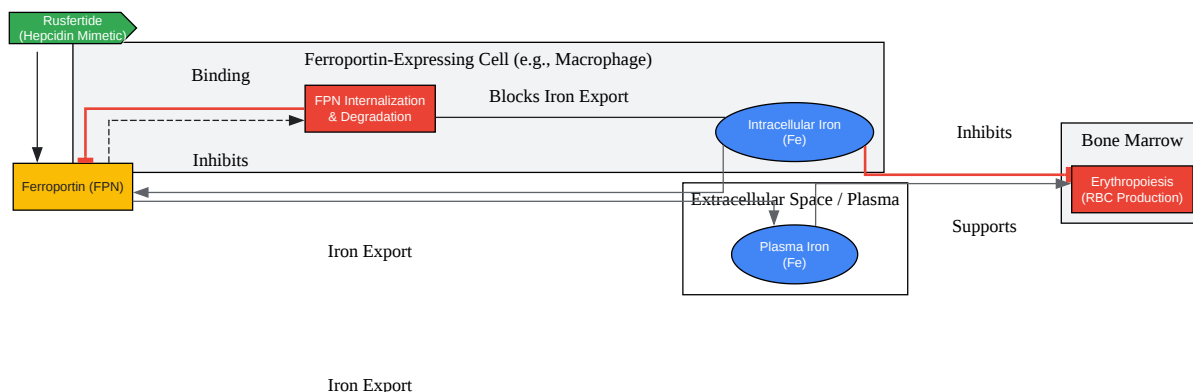
In diseases like polycythemia vera (PV), a myeloproliferative neoplasm characterized by excessive red blood cell production (erythrocytosis), iron is a critical nutrient for erythropoiesis. By restricting iron availability, **Rusfertide** can control the overproduction of red blood cells, a key therapeutic goal in PV management.

This application note details three key in vitro assays to measure the bioactivity and efficacy of **Rusfertide**:

- **Ferroportin Degradation Assay:** To confirm target engagement by quantifying the reduction in ferroportin protein levels.
- **Intracellular Iron Accumulation Assay:** To measure the functional consequence of ferroportin degradation.
- **Inhibition of Erythroid Proliferation Assay:** To assess the downstream therapeutic effect in a disease-relevant cell model.

Rusfertide Mechanism of Action & Experimental Overview

Rusfertide acts on ferroportin-expressing cells, such as macrophages and enterocytes. Its binding initiates a signaling cascade that leads to the removal of ferroportin from the cell surface, thereby blocking iron export. This limitation of systemic iron is particularly effective in controlling the proliferation of iron-dependent erythroid progenitors in polycythemia vera.



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